

Physicochemical characteristics of 4-Bromo-4'-pentylbiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-4'-pentylbiphenyl

Cat. No.: B1269899

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An In-depth Technical Guide on the Physicochemical Characteristics of **4-Bromo-4'-pentylbiphenyl**

Introduction

4-Bromo-4'-pentylbiphenyl is a biphenyl derivative that serves as a crucial intermediate in the synthesis of various organic materials, particularly liquid crystals.[1][2] Its molecular structure, featuring a pentyl group and a bromine atom on opposite ends of a biphenyl core, provides a versatile platform for further chemical modifications. The bromine atom, for instance, can be readily substituted, making it a valuable precursor for creating more complex molecules used in materials science and drug discovery. This guide provides a comprehensive overview of its core physicochemical properties, synthesis protocols, and key applications.

Physicochemical Characteristics

The fundamental physical and chemical properties of **4-Bromo-4'-pentylbiphenyl** are summarized below. These characteristics are essential for its handling, storage, and application in various experimental settings.

Property	Value
CAS Number	63619-59-0[3][4][5]
Molecular Formula	C ₁₇ H ₁₉ Br[3][4][5]
Molecular Weight	303.24 g/mol [3][4][5]
Appearance	White to almost white crystalline powder[3]
Melting Point	98 °C[3][4][5][6][7][8]
Boiling Point	378.3 °C at 760 mmHg[3][4][8]
200-202 °C at 0.5 Torr[5][6]	
Density	1.197 g/cm ³ [3][4]
Flash Point	176.8 °C[3][4]
Refractive Index	1.56[3][4]
Solubility	Almost transparent in Toluene[5][6]
Storage	Sealed in a dry, room temperature environment is recommended[5][6][7]

Experimental Protocols

The synthesis of **4-Bromo-4'-pentylbiphenyl** is typically achieved through a multi-step process starting from biphenyl. The following protocols detail a common synthetic route.

Synthesis of 4-Bromo-4'-pentylbiphenyl

A prevalent method for synthesizing **4-Bromo-4'-pentylbiphenyl** involves three main steps: Friedel-Crafts acylation, Wolff-Kishner reduction, and subsequent bromination.[9]

Step 1: Friedel-Crafts Acylation of Biphenyl

- Suspend anhydrous aluminum chloride (AlCl₃) in a dry solvent such as dichloromethane under a nitrogen atmosphere.
- Add biphenyl to the stirred suspension and cool the mixture in an ice bath.

- Slowly add pentanoyl chloride dropwise to the reaction mixture.
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for several hours.
- Quench the reaction by pouring the mixture into a combination of ice and concentrated hydrochloric acid.
- Separate the organic layer and wash it sequentially with water, a sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and remove the solvent under reduced pressure to yield 4-pantanoylbiphenyl.

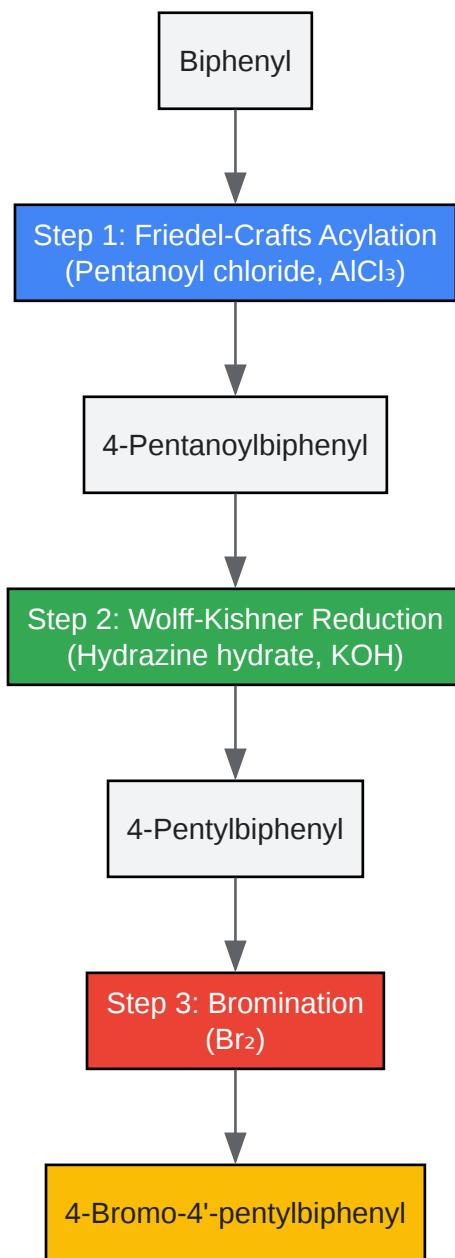
Step 2: Wolff-Kishner Reduction of 4-Pantanoylbiphenyl[9]

- Dissolve the 4-pantanoylbiphenyl from the previous step in a high-boiling point solvent like diethylene glycol.
- Add hydrazine hydrate and potassium hydroxide (KOH) to the solution.
- Heat the mixture to reflux for several hours.
- After cooling, add water and extract the product using a suitable organic solvent, such as diethyl ether.
- Wash the organic layer with water and brine, then dry it over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain 4-pentylbiphenyl.

Step 3: Bromination of 4-Pentylbiphenyl[9]

- Dissolve the 4-pentylbiphenyl in a suitable solvent, for example, carbon tetrachloride.
- In the dark, slowly add a solution of bromine in the same solvent dropwise.
- Stir the reaction mixture at room temperature until the reaction is complete, which can be monitored by Thin-Layer Chromatography (TLC).

- Wash the reaction mixture with a sodium thiosulfate solution to neutralize any excess bromine, followed by washes with water and brine.
- Dry the organic layer and remove the solvent to yield the final product, **4-bromo-4'-pentylbiphenyl**.



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Caption: Synthetic workflow for **4-Bromo-4'-pentylbiphenyl**.

Applications in Synthesis

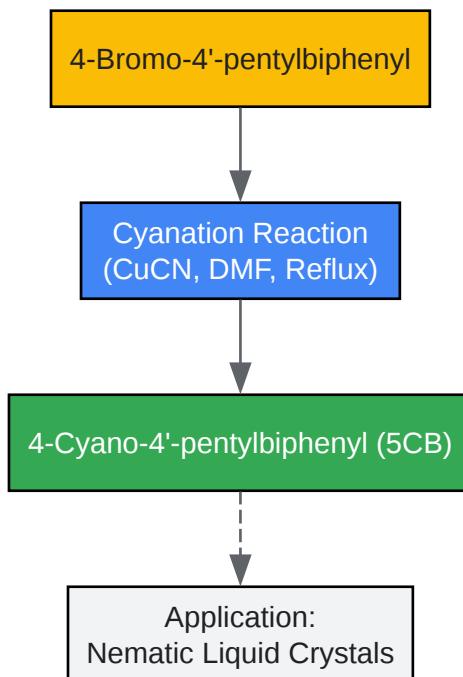
4-Bromo-4'-pentylbiphenyl is a key intermediate in the production of nematic liquid crystals, most notably 4-Cyano-4'-pentylbiphenyl (5CB).[\[1\]](#)[\[10\]](#) The bromine atom serves as a leaving group that can be replaced by a cyano group.

Synthesis of 4-Cyano-4'-pentylbiphenyl (5CB)

The conversion of **4-Bromo-4'-pentylbiphenyl** to 5CB is an important industrial process.[\[10\]](#)

Protocol: Cyanation of **4-Bromo-4'-pentylbiphenyl**[\[9\]](#)

- Heat a mixture of **4-bromo-4'-pentylbiphenyl** and copper(I) cyanide (CuCN) in a high-boiling polar solvent such as N,N-dimethylformamide (DMF).
- Maintain the reaction at reflux for several hours until completion.
- After cooling, pour the reaction mixture into a solution of ferric chloride in hydrochloric acid to decompose the copper complexes.
- Extract the product with an organic solvent like toluene.
- Wash the organic layer with water and brine, then dry it.
- Remove the solvent and purify the crude product by column chromatography followed by recrystallization to obtain 4-cyano-4'-pentylbiphenyl (5CB).



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Caption: Synthesis of 5CB from **4-Bromo-4'-pentylbiphenyl**.

Conclusion

4-Bromo-4'-pentylbiphenyl is a well-characterized compound with defined physicochemical properties that make it a valuable intermediate in organic synthesis. The established protocols for its preparation are robust, and its primary application as a precursor to liquid crystals like 5CB underscores its importance in the field of materials science. The data and methodologies presented in this guide offer a technical foundation for researchers and professionals working with this versatile molecule.

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- To cite this document: BenchChem. [Physicochemical characteristics of 4-Bromo-4'-pentylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269899#physicochemical-characteristics-of-4-bromo-4-pentylbiphenyl]

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